

3,3-Dimethylindolin-2-one: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: 3,3-Dimethylindolin-2-one

Cat. No.: B045635

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and hazard information for **3,3-Dimethylindolin-2-one** (CAS No. 19155-24-9). The information herein is compiled from publicly available safety data sheets and chemical databases to guide researchers, scientists, and drug development professionals in the safe handling and use of this compound.

Hazard Identification and Classification

3,3-Dimethylindolin-2-one is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards associated with this compound are acute oral toxicity, skin irritation, serious eye irritation, and respiratory irritation.^{[1][2]}

GHS Classification


The following table summarizes the GHS hazard classification for **3,3-Dimethylindolin-2-one**.

Hazard Class	Category
Acute toxicity, Oral	Category 4
Skin corrosion/irritation	Category 2
Serious eye damage/eye irritation	Category 2A
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3

Source: ECHA C&L Inventory^[1]

Hazard Statements and Pictograms

The GHS classification corresponds to the following hazard statements and pictograms:

Pictogram	Signal Word	Hazard Statement
 alt text	Warning	H302: Harmful if swallowed. ^[1] ^[2] H315: Causes skin irritation. ^[1] ^[2] H319: Causes serious eye irritation. ^[1] ^[2] H335: May cause respiratory irritation. ^[1] ^[2]

Precautionary Measures and First Aid

A thorough understanding and implementation of precautionary measures are crucial when handling **3,3-Dimethylindolin-2-one**. The following tables outline the recommended precautionary statements and first aid procedures.

Precautionary Statements

Type	P-Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [1]
P264	Wash hands thoroughly after handling. [1]	
P270	Do not eat, drink or smoke when using this product. [1]	
P271	Use only outdoors or in a well-ventilated area. [1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1]	
Response	P301+P317	IF SWALLOWED: Get medical help. [1]
P302+P352	IF ON SKIN: Wash with plenty of water. [1]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]	
P319	Get medical help if you feel unwell. [1]	
P330	Rinse mouth. [1]	
P332+P317	If skin irritation occurs: Get medical help. [1]	

P337+P317	If eye irritation persists: Get medical help.[1]	
P362+P364	Take off contaminated clothing and wash it before reuse.[1]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P405	Store locked up.[1]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1]

Toxicological Information

The primary route of acute toxicity for **3,3-Dimethylindolin-2-one** is through ingestion.

Acute Toxicity

Route	Species	Value
Oral	Rat	LD50: 1261 mg/kg

Source: Material Safety Data Sheet

While a specific LD50 value is reported, detailed experimental protocols for **3,3-Dimethylindolin-2-one** are not publicly available. However, such studies are typically conducted following standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the general methodologies for key toxicological assessments.

Standardized Experimental Protocols (OECD Guidelines)

The following are detailed methodologies for key toxicological experiments as per OECD guidelines. These represent the standard procedures that would be employed to assess the

hazards of a substance like **3,3-Dimethylindolin-2-one**.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to estimate the acute oral toxicity of a substance.

Objective: To determine the LD50 (median lethal dose) of a substance after a single oral administration.

Methodology:

- **Animal Model:** Typically, young adult female rats are used.
- **Housing and Fasting:** Animals are housed in appropriate conditions and fasted (food, but not water) overnight before dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage. The volume administered is based on the animal's body weight.
- **Dose Levels:** A stepwise procedure is used with a small number of animals per step. Dosing starts at a level expected to be toxic. Depending on the outcome (survival or death), the dose for the next step is adjusted up or down.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period.
- **Data Analysis:** The LD50 is estimated based on the mortality data from the different dose levels.



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OECD 423 Acute Oral Toxicity Workflow

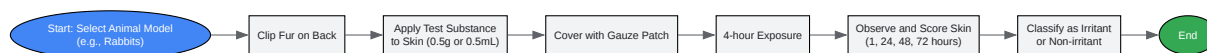
Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

Objective: To determine the irritant or corrosive effects of a substance on the skin after a single application.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are typically used.
- Preparation: The fur on the animal's back is clipped 24 hours before the test.
- Application: A small amount of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of skin and covered with a gauze patch.
- Exposure: The patch is left in place for 4 hours.
- Observation: After patch removal, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.
- Scoring: The severity of the skin reactions is scored according to a standardized grading system.
- Classification: The substance is classified as an irritant or non-irritant based on the mean scores for erythema and edema.



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OECD 404 Skin Irritation/Corrosion Workflow

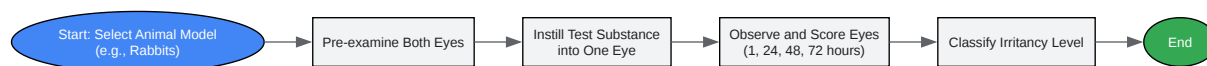
Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.

Objective: To determine the irritant or corrosive effects of a substance on the eye after a single instillation.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are typically used.
- **Pre-examination:** Both eyes of the animal are examined before the test.
- **Instillation:** A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye. The other eye serves as a control.
- **Observation:** The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation.
- **Scoring:** The severity of the eye reactions is scored using a standardized grading system.
- **Classification:** The substance is classified based on the severity and reversibility of the observed eye lesions.



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OECD 405 Eye Irritation/Corrosion Workflow

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of **3,3-Dimethylindolin-2-one**.

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

In the event of an emergency, follow these procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety and hazard assessment. It is the responsibility of the user to conduct a thorough risk assessment and to consult the most current Safety Data Sheet (SDS) provided by the supplier before handling **3,3-Dimethylindolin-2-one**.

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